

solubility profile of dioctyl phosphate in various solvents

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Compound of Interest

Compound Name: Dioctyl phosphate

Cat. No.: B048620

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An In-depth Technical Guide to the Solubility Profile of **Dioctyl Phosphate**

This technical guide provides a comprehensive overview of the solubility of **dioctyl phosphate** in various solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available solubility data, outlines a detailed experimental protocol for solubility determination, and presents a workflow for this process.

Introduction to Dioctyl Phosphate

Dioctyl phosphate is an organophosphate compound recognized for its utility as a plasticizer, surfactant, and solvent in various industrial applications. Its chemical structure, featuring two octyl chains attached to a phosphate group, imparts a dual nature of a nonpolar hydrocarbon region and a polar phosphate head. This amphiphilicity governs its solubility characteristics across a spectrum of solvents. A thorough understanding of its solubility is critical for formulation development, purification processes, and toxicological assessments.

Solubility Profile of Dioctyl Phosphate

The solubility of **dioctyl phosphate** is characterized by its high affinity for organic solvents and limited solubility in aqueous solutions. This profile is a direct consequence of its molecular structure. The long alkyl chains are hydrophobic, leading to favorable interactions with nonpolar solvents, while the phosphate group provides a site for interaction with more polar molecules.

Quantitative Solubility Data

Quantitative solubility data for **dioctyl phosphate** in a wide array of organic solvents is not extensively available in public literature. However, its solubility in water has been documented.

Solvent	Temperature (°C)	Solubility (g/100mL)	Reference
Water	20	0.21	[1] [2]

Qualitative Solubility Data

Qualitative assessments of **dioctyl phosphate**'s solubility have been reported in various sources, indicating its miscibility with several common organic solvents.

Solvent	Solubility Description	Reference
Ethanol	Soluble	[3]
Alcohols	Soluble	[1]
Benzene	Soluble	[1]
Acetone	Soluble	[1]
Other Organic Solvents	Soluble	[1] [2]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **dioctyl phosphate** in a solvent of interest. This protocol is based on the isothermal saturation method, a widely accepted technique for measuring equilibrium solubility.

Materials and Equipment

- **Dioctyl phosphate** (high purity)
- Solvent of interest (analytical grade)
- Analytical balance (± 0.0001 g)

- Constant temperature bath or incubator
- Vials with screw caps
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS, or a titration setup)

Procedure

- Preparation of Saturated Solution:
 - Add a pre-weighed excess amount of **dioctyl phosphate** to a known volume or mass of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a constant temperature bath and agitate (e.g., using a shaker or magnetic stirrer) for a sufficient period (e.g., 24-48 hours) to reach equilibrium.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, cease agitation and allow the solution to stand undisturbed at the constant temperature for several hours to permit the settling of excess solid.
 - Carefully withdraw a known volume of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a pre-weighed vial to remove any undissolved microparticles.
- Quantification of Dissolved **Dioctyl Phosphate**:
 - Gravimetric Analysis (for non-volatile solvents):
 - Accurately weigh the vial containing the filtered saturated solution.
 - Evaporate the solvent under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dried **dioctyl phosphate** residue is achieved.

- Calculate the mass of the dissolved **dioctyl phosphate** and the mass of the solvent to determine the solubility.
- Instrumental Analysis (for volatile solvents):
 - Accurately weigh the filtered aliquot.
 - Dilute the aliquot with a known volume of the pure solvent to a concentration within the linear range of the analytical instrument.
 - Analyze the diluted sample using a pre-calibrated analytical method. Suitable methods for quantifying organophosphates include High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), or potentiometric titration.

Data Analysis and Reporting

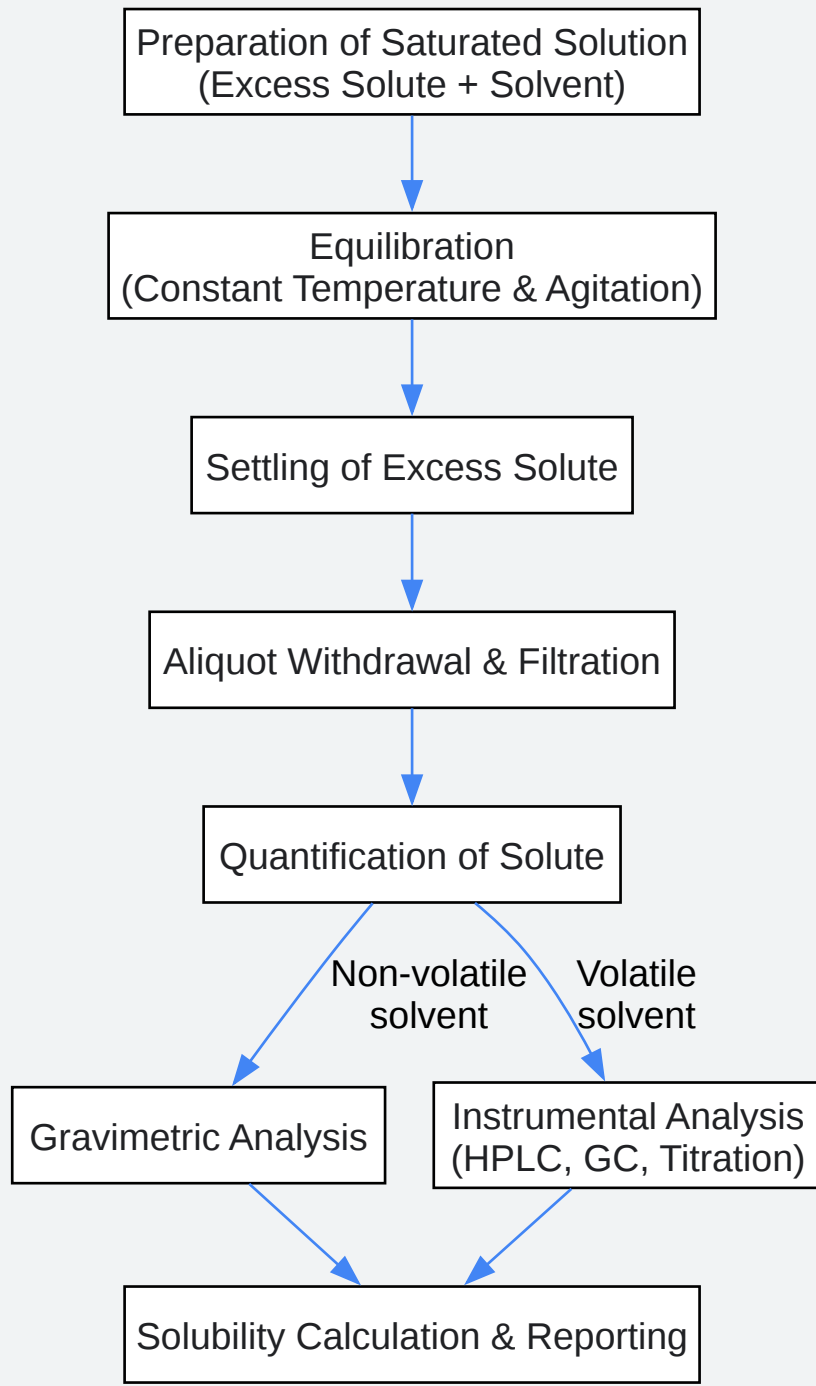
- Calculate the solubility as grams of **dioctyl phosphate** per 100 mL of the solvent (g/100mL) or in other appropriate units (e.g., mol/L).
- The experiment should be performed in triplicate to ensure the reproducibility of the results.
- Report the average solubility and the standard deviation.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of **dioctyl phosphate** solubility.

Experimental Workflow for Solubility Determination



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